An In-depth Technical Guide to (2,4,6-trichlorophenyl)methanol

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Compound of Interest

Compound Name:	*2,4,6-Trichlorobenzyl alcohol*
CAS No.:	*217479-60-2*
Cat. No.:	*B1307891*

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This guide provides a comprehensive technical overview of (2,4,6-trichlorophenyl)methanol, a significant chlorinated organic compound. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis who require detailed information on its nomenclature, properties, synthesis, analysis, and safe handling.

Nomenclature and Chemical Identity

The formal IUPAC name for this compound is (2,4,6-trichlorophenyl)methanol. It is also commonly referred to as **2,4,6-trichlorobenzyl alcohol**.[1][2]

Accurate identification is critical for regulatory compliance and scientific precision. The key identifiers for this compound are summarized below.

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Identifier	Value	Source
IUPAC Name	(2,4,6-trichlorophenyl)methanol	PubChem[1]
Common Name	2,4,6-Trichlorobenzyl alcohol	Sigma-Aldrich[3]
CAS Number	217479-60-2	Sigma-Aldrich[3]
Molecular Formula	$C_7H_5Cl_3O$	ChemScene[2]
Molecular Weight	211.47 g/mol	Sigma-Aldrich[3]
InChI Key	WKJWKKDGJLKFER-UHFFFAOYSA-N	Sigma-Aldrich[3]

Physicochemical Properties

Understanding the physicochemical properties of (2,4,6-trichlorophenyl)methanol is essential for designing experiments, developing formulations, and establishing safe handling procedures. The compound is a solid at room temperature.

Property	Value	Reference
Melting Point	98-101 °C	Sigma-Aldrich[3]
Assay (Purity)	≥97%	Sigma-Aldrich[3]
Appearance	Solid	N/A

Further experimental data such as boiling point, density, and solubility in various solvents are not consistently reported in publicly available literature and should be determined empirically for specific applications.

Synthesis and Mechanistic Considerations

The most direct and common laboratory-scale synthesis of (2,4,6-trichlorophenyl)methanol involves the reduction of the corresponding aldehyde, 2,4,6-trichlorobenzaldehyde.

Protocol: Synthesis via Reduction of 2,4,6-Trichlorobenzaldehyde

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This protocol describes a standard, reliable method for synthesizing the target compound.

Rationale: The reduction of an aldehyde to a primary alcohol is a fundamental transformation in organic chemistry. Sodium borohydride ($NaBH_4$) is selected as the reducing agent due to its high selectivity for aldehydes and ketones, its operational simplicity, and its safety profile compared to stronger reducing agents like lithium aluminum hydride (LAH). Methanol is a suitable solvent as it readily dissolves the aldehyde starting material and the $NaBH_4$, and its protic nature facilitates the workup.

Step-by-Step Methodology:

- Dissolution: Dissolve 2,4,6-trichlorobenzaldehyde in anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer. The reaction should be performed under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions.
- Cooling: Cool the solution to 0 °C using an ice bath. This is a critical step to control the exothermic reaction that occurs upon addition of the reducing agent, minimizing the formation of byproducts.
- Reagent Addition: Slowly add sodium borohydride ($NaBH_4$) portion-wise to the stirred solution. The slow addition rate is crucial for managing the reaction temperature.
- Reaction Monitoring: Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 2-3 hours. Progress can be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde spot is no longer visible.
- Quenching: After completion, cool the mixture in an ice bath again and carefully quench the excess $NaBH_4$ by the slow, dropwise addition of dilute hydrochloric acid (e.g., 1 M HCl) until the solution is acidic (pH ~2-3). This step neutralizes the borate salts and any remaining reducing agent.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent such as ethyl acetate or dichloromethane (3 x 50 mL).
- Washing: Wash the combined organic layers sequentially with water and then brine to remove inorganic salts and residual acid.

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- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to obtain pure (2,4,6-trichlorophenyl)methanol.

Diagram: Synthetic Workflow

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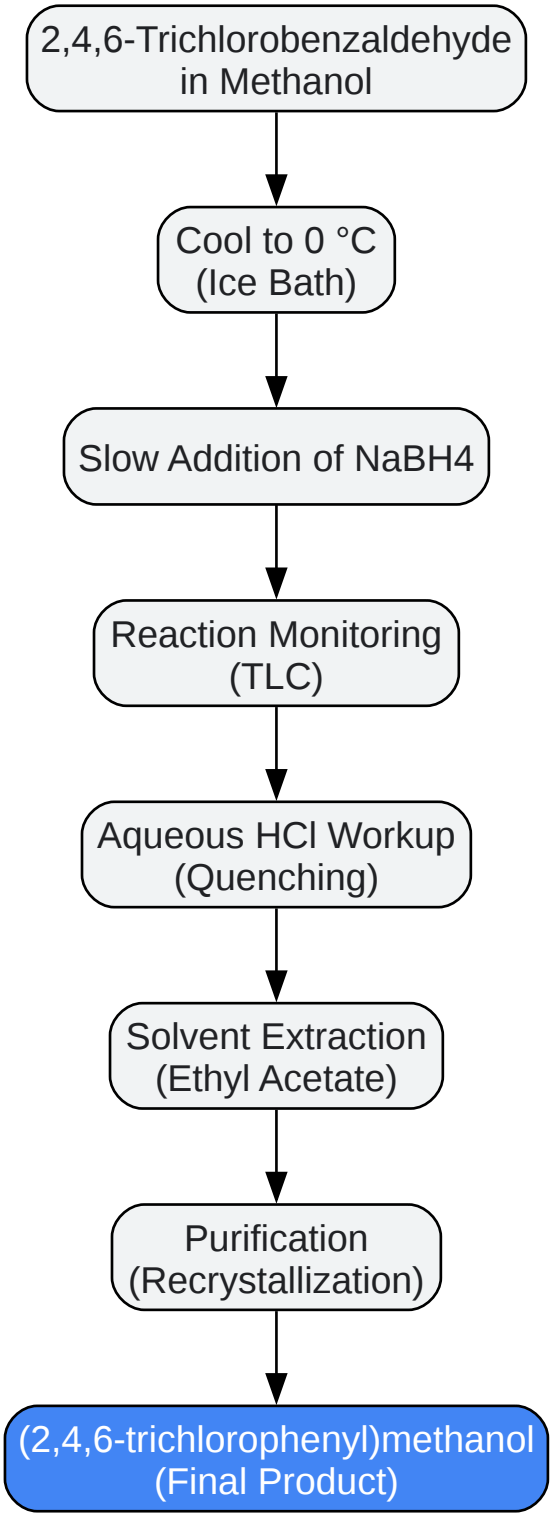

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Caption: Synthetic pathway for (2,4,6-trichlorophenyl)methanol.

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Analytical Characterization

Rigorous analytical characterization is necessary to confirm the identity and purity of the synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum is expected to show a characteristic singlet for the two aromatic protons (Ar-H), a singlet for the benzylic methylene protons (-CH_2-), and a broad singlet for the hydroxyl proton (-OH). The chemical shifts will be influenced by the electron-withdrawing chlorine atoms.
  - ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the four unique aromatic carbons and one signal for the benzylic carbon.
- Infrared (IR) Spectroscopy: The IR spectrum should display a broad absorption band in the region of 3200-3600 cm^{-1}, characteristic of the O-H stretching vibration of the alcohol. Strong absorptions corresponding to C-Cl bonds and aromatic C-H and C=C bonds will also be present.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound (211.47 g/mol).[3] The isotopic pattern of the molecular ion peak will be characteristic of a molecule containing three chlorine atoms, providing definitive structural confirmation.

Applications in Research and Development

While specific, large-scale industrial applications are not widely documented, (2,4,6-trichlorophenyl)methanol and related structures serve as important intermediates and building blocks in several areas:

- Organic Synthesis: It can be used as a precursor for the synthesis of more complex molecules. The hydroxyl group can be converted to other functional groups (e.g., halides, esters, ethers) or used as a directing group in further reactions.
- Agrochemical Research: Chlorinated aromatic compounds are a well-established class of molecules in the development of fungicides and herbicides.[4][5] This compound could be

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investigated as a scaffold or intermediate for new active ingredients.

- Pharmaceutical Development: The trichlorinated phenyl motif can be incorporated into potential drug candidates to modulate properties such as lipophilicity, metabolic stability, and binding affinity to biological targets.

Safety, Handling, and Toxicology

(2,4,6-trichlorophenyl)methanol requires careful handling due to its potential hazards.

GHS Hazard Classification: Based on supplier safety data, the compound is classified with the following hazards:

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Safety Precautions (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]

Handling and Storage:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE) including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat is mandatory.[3]
- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials. The compound is classified as a combustible solid.[3]

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